Technical Support Center: Safe Handling of 4-Hydroxy-3-nitrocoumarin

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Compound of Interest

Compound Name:	*4-Hydroxy-3-nitrocoumarin*
CAS No.:	*20261-31-8*
Cat. No.:	*B1395564*

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Core Safety Profile & Risk Assessment

Executive Summary: **4-Hydroxy-3-nitrocoumarin** presents a dual-hazard profile: it is a chemical irritant with potential thermal instability (nitro group) and a biologically active anticoagulant (coumarin derivative). Users often underestimate the biological activity, treating it solely as a synthetic intermediate.

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Parameter	Specification	Critical Note
GHS Classification	Acute Tox. 3 (Oral), Skin Irrit. 2, Eye Irrit. 2A	H301: Toxic if swallowed. Treat dust as a potent inhalation hazard.
Physical State	Yellow to Orange Crystalline Solid	Color deepens upon oxidation or light exposure.
Acidity (pKa)	~4.5 (Predicted)	The 4-OH group is acidic; forms salts with bases exothermically.
Melting Point	~171–172 °C (Decomposes)	Do not overheat. Decomposition releases NOx gases.
Solubility	DMSO, DMF, Acetone	Poorly soluble in water; do not rely on water for spill cleanup.

Module 1: Pre-Experiment & Storage (The "Before" Phase)

Q: My compound has turned from bright yellow to dark brown. Is it safe to use?

A: The color change indicates photochemical decomposition or oxidation. Nitro-substituted coumarins are photosensitive.

- Diagnostic: Check the melting point.[1][2] If it deviates by >2°C from the standard (171°C) or if the solid has become sticky/gummy, significant degradation has occurred.
- Action: If purity is critical (e.g., biological assays), discard. If used as a crude intermediate, repurify via recrystallization (typically from ethanol/acetic acid mixtures), but assess the risk of concentrating degradation products.
- Prevention: Store in amber glass vials under inert gas (Argon/Nitrogen) at 2–8°C.

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Q: What specific PPE is required beyond the standard lab coat/gloves?

A: Standard nitrile gloves are sufficient for incidental contact, but respiratory protection is non-negotiable.

- Why: As a Vitamin K antagonist derivative, inhaling the dust can affect blood coagulation pathways over chronic exposure.
- Protocol: Handle only inside a certified chemical fume hood. If weighing open powder outside a hood (strongly discouraged), use an N95 or P100 particulate respirator.

Module 2: Handling & Reactivity (The "During" Phase)

Q: I need to dissolve this for a biological assay. Water isn't working.

A: **4-Hydroxy-3-nitrocoumarin** is lipophilic and acidic.

- Troubleshooting:
  - Primary Solvent: Dissolve in DMSO (Dimethyl sulfoxide) or DMF to create a stock solution (e.g., 10-100 mM).
  - Aqueous Dilution: Dilute the stock into your buffer. Ensure the buffer pH is > 7.0. The compound will deprotonate at the 4-hydroxyl position, significantly increasing solubility as the anion.
- Warning: Do not add solid directly to basic water (NaOH). The deprotonation is exothermic and can cause local sputtering of the toxic powder.

Q: Can I use strong bases (e.g., NaH, LiAlH4) in my synthesis?

A: Proceed with extreme caution.

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- The Risk: The nitro group is susceptible to reduction, and the 4-OH is acidic. Strong reducing agents (LiAlH4) can reduce the nitro group to an amine or azo-linkage uncontrollably.
- Incompatibility: Avoid mixing with strong oxidizing agents (peroxides) or reducing agents unless the reaction is strictly temperature-controlled.

Module 3: Spill Response & Emergency (The "Oops" Phase)

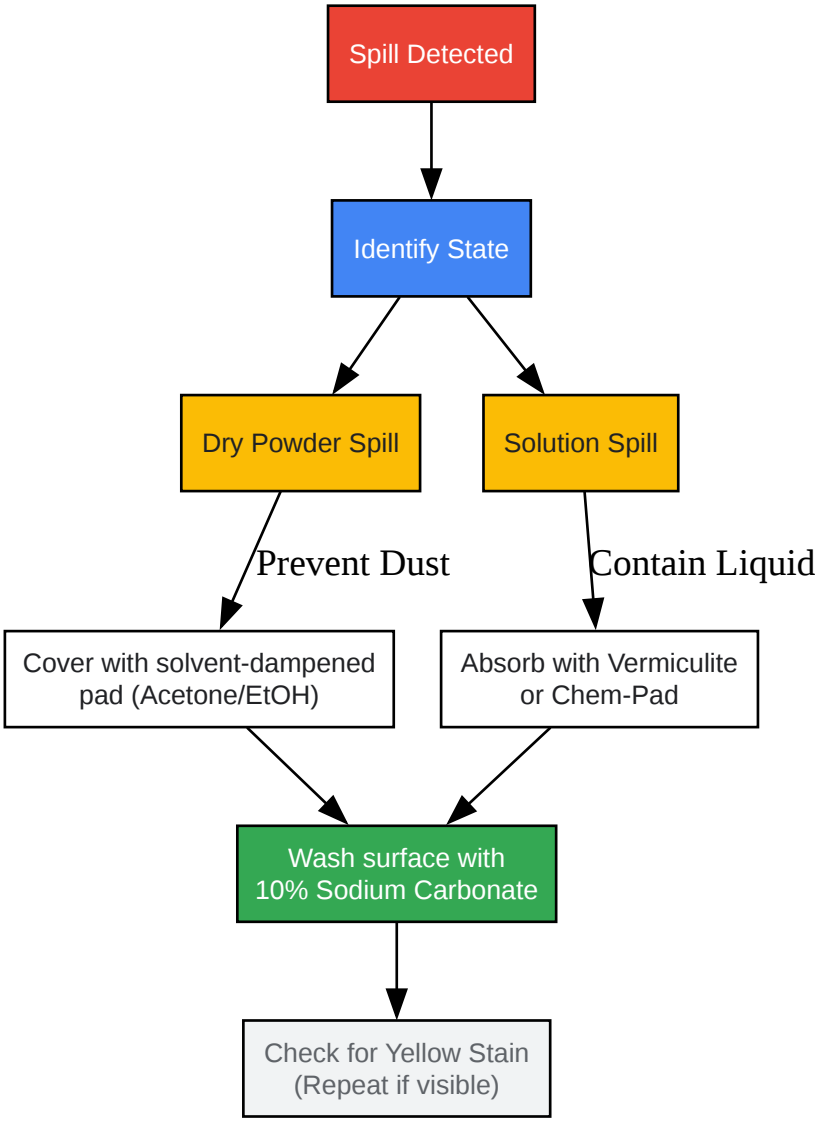
Scenario: You have spilled ~500mg of powder on the benchtop.

Immediate Action Protocol

- Evacuate: Clear the immediate area to let airborne dust settle (2-3 mins).
- PPE Up: Double glove (Nitrile) and don respiratory protection.
- Dry Cleanup (Crucial): Do NOT spray water immediately. Water will spread the hydrophobic powder, increasing the contamination surface area.
- The "Taco" Method: Cover the spill with a damp paper towel (dampened with acetone or ethanol, not dripping) to weigh down the dust, then scoop inwards.

Decontamination Logic Flow

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Figure 1: Decision logic for containing and cleaning **4-Hydroxy-3-nitrocoumarin** spills. Note the specific use of Sodium Carbonate wash to solubilize residues.

Module 4: Disposal & Waste Management (The "After" Phase)

Q: Can this go into the general organic waste stream?

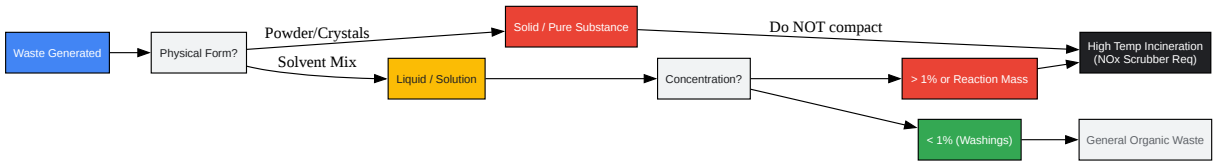
A: It depends on your facility's specific "Reactive Waste" protocols, but generally NO for the solid, YES for dilute solutions.

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Waste Segregation Guide

Waste Type	Classification	Disposal Method
Pure Solid	P-List Equivalent (Toxic/Reactive)	Segregated Incineration. Label clearly as "Nitro-compound" to alert waste handlers of potential NOx generation during incineration.
Dilute Solution (<1%)	Organic Solvent Waste	Standard organic waste stream (halogenated or non-halogenated depending on solvent).
Contaminated Sharps	Biohazard/Chemical	Sharps container labeled "Cytotoxic/Toxic Chemical."

Disposal Decision Tree



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Figure 2: Waste stream segregation logic. High concentrations must be incinerated with specific protocols due to nitro-group thermal decomposition.

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